

An In-depth Technical Guide to the Physical Characteristics of Ethyl Linolenate-d5

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Compound of Interest

Compound Name: Ethyl linolenate-d5

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This technical guide provides a comprehensive overview of the known physical characteristics of **Ethyl linolenate-d5**. Due to the limited availability of experimental data for the deuterated form, this guide also includes data for the non-deuterated analogue, Ethyl linolenate, for comparative purposes. The information is presented to support research, development, and quality control activities involving this compound.

Core Physical and Chemical Properties

Ethyl linolenate-d5 is the deuterated form of ethyl linolenate, an ethyl ester of the omega-3 fatty acid, α -linolenic acid. The incorporation of five deuterium atoms provides a stable isotopic label useful in mass spectrometry-based research, such as in pharmacokinetic studies and as an internal standard for quantitative analysis.^{[1][2]}

Identity and Structure

The correct molecular formula for the commonly available **Ethyl linolenate-d5** is $C_{20}H_{29}D_5O_2$, with a corresponding molecular weight of approximately 311.5 g/mol.^{[3][4][5]} It is crucial to distinguish this from deuterated forms of ethyl linoleate, which have a different molecular structure and properties.

Quantitative Data Summary

Direct experimental data on the physical properties of **Ethyl linolenate-d5** is not widely available in the literature. The following table summarizes the key known identifiers and characteristics.

Table 1: Physical and Chemical Properties of **Ethyl linolenate-d5**

Property	Value	Source(s)
Chemical Name	α -Linolenic Acid ethyl ester-d5	[3]
Synonyms	ALAEE-d5, Ethyl α -Linolenate-d5, LAEE-d5	[2]
CAS Number	203633-16-3	[2][3][6]
Molecular Formula	C20H29D5O2	[3][4][5]
Molecular Weight	311.5 g/mol	[2][3][4]
Appearance	Solution in ethanol, Colorless to light yellow liquid	[3][6]
Purity	>99.00%	[3]
Solubility	Soluble in Ethanol; Slightly soluble in Chloroform and Ethyl Acetate	[4][5]
Storage Conditions	Store at -20°C	[3][4][5]

For reference and as a proxy, the physical properties of the non-deuterated form, Ethyl linolenate (CAS Number: 1191-41-9), are provided in the table below. It is important to note that while the properties are expected to be similar, the presence of deuterium can slightly alter physical characteristics such as density and boiling point.

Table 2: Physical Properties of Ethyl linolenate (Non-deuterated)

Property	Value	Source(s)
Molecular Formula	C20H34O2	[6][7]
Molecular Weight	306.48 g/mol	[6]
Appearance	Clear colorless liquid	[7]
Boiling Point	374.4 °C at 760 mmHg; 218 °C at 15 mmHg	[6][7]
Density	Approximately 0.9 g/cm ³	[6]
Refractive Index	1.475	[6]

Experimental Protocols

Detailed experimental protocols for determining the physical characteristics of **Ethyl linolenate-d5** are not available. However, standard methodologies for fatty acid ethyl esters can be applied.

Determination of Boiling Point

A common method for determining the boiling point of fatty acid ethyl esters is by using a Thiele tube or a microscale reflux apparatus.

Thiele Tube Method:

- A small amount of the sample is placed in a small test tube, and an inverted capillary tube is added.
- This assembly is attached to a thermometer.
- The setup is heated in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The temperature is slowly increased until a steady stream of bubbles emerges from the capillary tube.
- The heat is then removed, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Determination of Melting Point

For compounds that are solid at room temperature, the melting point can be determined using a melting point apparatus. Since **Ethyl linolenate-d5** is expected to be a liquid at room temperature, this protocol would be applicable for determining its freezing point.

Capillary Method:

- A small amount of the solidified sample is packed into a capillary tube.
- The tube is placed in a melting point apparatus.
- The sample is heated at a slow, controlled rate.
- The temperature range from which the first droplet of liquid appears to the point where the entire sample is liquefied is recorded as the melting range.

Determination of Density

The density of liquid samples like **Ethyl linolenate-d5** can be determined using a pycnometer or a digital densitometer.

Pycnometer Method:

- The mass of a clean, dry pycnometer is accurately measured.
- The pycnometer is filled with the sample, ensuring no air bubbles are present, and its mass is measured again.
- The volume of the pycnometer is determined by repeating the process with a reference substance of known density (e.g., distilled water).
- The density of the sample is calculated by dividing the mass of the sample by its volume.

Determination of Solubility

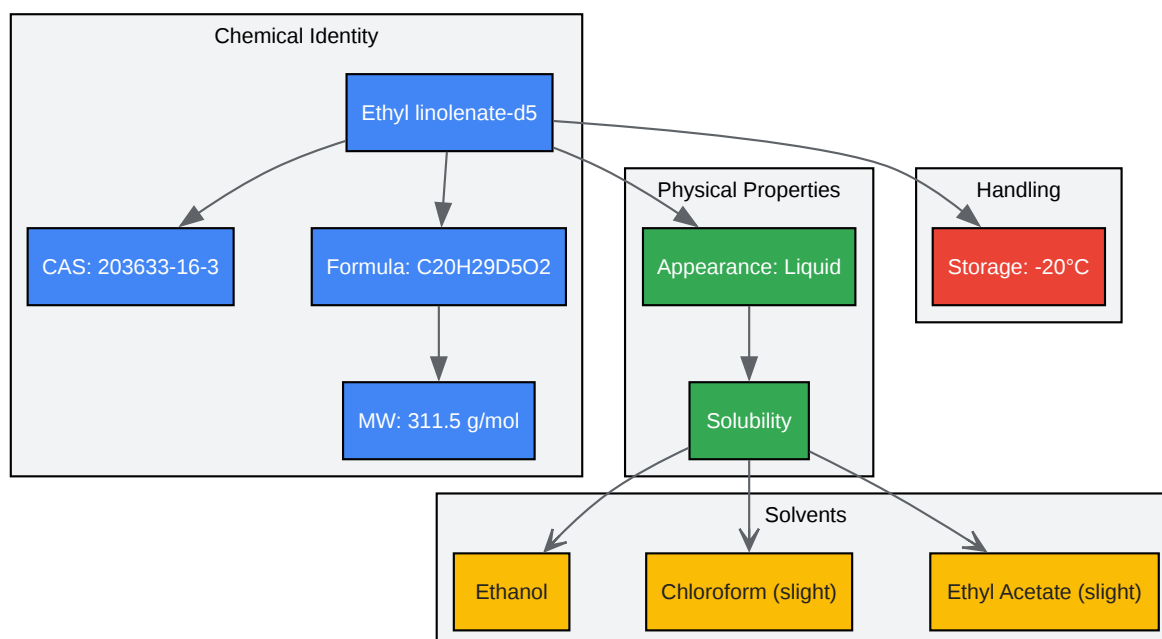
A general protocol for determining the solubility of a test chemical involves a stepwise approach.

Visual Observation Method:

- A small, accurately weighed amount of the test substance is added to a specific volume of the solvent in a vial.
- The mixture is subjected to a series of mechanical agitations, such as vortexing and sonication.
- If the substance does not dissolve, gentle heating may be applied.
- Solubility is determined by visual inspection for any undissolved particles. If the solution is clear, the substance is considered soluble at that concentration.

Visualization of Key Characteristics

The following diagram illustrates the logical relationship between the core physical properties of **Ethyl linolenate-d5**.



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Caption: Key identifiers and physical characteristics of **Ethyl linolenate-d5**.

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